

safety and handling of Formamide-13C in the lab

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Compound of Interest

Compound Name: Formamide-13C

Cat. No.: B1339986

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An In-depth Technical Guide to the Safe Handling of **Formamide-13C** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Formamide-13C**, a stable isotope-labeled solvent and reagent commonly used in research and development. Due to the isotopic nature of **Formamide-13C**, its chemical and toxicological properties are considered identical to those of unlabeled formamide. Therefore, all safety precautions and handling procedures for formamide must be strictly followed when working with its isotopically labeled counterpart.

Chemical and Physical Properties

Formamide-13C is a clear, colorless, and somewhat viscous liquid with a faint odor of ammonia.^[1] It is a versatile solvent due to its high dielectric constant and miscibility with water and many organic solvents.^{[1][2]}

Table 1: Physical and Chemical Properties of **Formamide-13C**

Property	Value	References
Chemical Formula	H ¹³ CONH ₂	
Molecular Weight	46.03 g/mol	[3][4]
CAS Number	51284-91-4	[3][4]
Appearance	Clear, colorless liquid	[1][5]
Odor	Faint ammonia-like	[1][5]
Boiling Point	210 °C (decomposes)	[5]
Melting Point	2-3 °C	[5]
Flash Point	152 - 175 °C	[2][5]
Density	1.133 - 1.159 g/mL at 25 °C	[5]
Solubility	Miscible with water	[1][2]
Vapor Pressure	0.06 - 0.08 mbar at 20 °C	[2][5]
Vapor Density	1.56 (Air = 1)	[1][5]
Autoignition Temperature	500 °C	[5]

Hazard Identification and Toxicology

Formamide-13C is classified as a hazardous substance with significant health risks. It is a suspected carcinogen, a known reproductive toxin, and an irritant.[2][6][7] The primary routes of exposure are inhalation, skin absorption, and eye contact.[6][8]

Table 2: GHS Hazard Classifications and Statements for Formamide

Hazard Class	GHS Category	Hazard Statement	References
Carcinogenicity	2	H351: Suspected of causing cancer.	[2] [9] [10]
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child.	[2] [3] [9] [10]
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs (blood, liver, kidneys, central nervous system) through prolonged or repeated exposure.	[2] [11] [12] [13]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.	[3]
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled.	[3]
Germ Cell Mutagenicity	1B	H340: May cause genetic defects.	[3]

Toxicological Data:

Formamide is readily absorbed through inhalation, ingestion, and dermal contact.[\[14\]](#) It is classified as a reproductive hazard and a teratogen in animal studies.[\[8\]](#)[\[14\]](#)

Table 3: Acute Toxicity Data for Formamide

Route	Species	Value	References
Oral LD50	Rat	5325 - 5577 mg/kg	[12] [15]
Oral LD50	Mouse	3150 mg/kg	[12]
Dermal LD50	Rabbit	17000 mg/kg	[12]
Inhalation LC50	Rat	>3900 ppm (6 hours)	[12]

Experimental Protocols for Safety Assessment

The toxicological data presented above are derived from standardized experimental protocols. While detailed methodologies are extensive, the following provides an overview of the types of studies conducted.

- **Acute Toxicity Studies** (e.g., LD50, LC50): These experiments determine the dose or concentration of a substance that is lethal to 50% of a test population. For Formamide, these studies involve administering the substance orally, dermally, or via inhalation to animal models (e.g., rats, mice, rabbits) and observing the mortality rate over a specified period.
- **Carcinogenicity Bioassays**: These are long-term studies, typically two years in duration, where animals are exposed to the substance daily. At the end of the study, tissues and organs are examined for evidence of tumor formation.[\[16\]](#)
- **Reproductive and Developmental Toxicity Studies**: These experiments assess the effects of the substance on the reproductive capabilities of adult animals and the development of their offspring.[\[14\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) This includes evaluating fertility, gestation, and the health of the newborns.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure to **Formamide-13C**.

Handling:

- Always work in a well-ventilated area, preferably within a certified chemical fume hood.[\[2\]](#)[\[7\]](#)

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[6\]](#)
- Do not breathe vapors or mists.[\[2\]](#)[\[20\]](#)
- Use appropriate personal protective equipment (PPE).[\[5\]](#)[\[6\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[21\]](#)
- Keep away from sources of ignition and incompatible materials such as strong oxidizing agents, acids, and bases.[\[6\]](#)[\[7\]](#)[\[13\]](#)

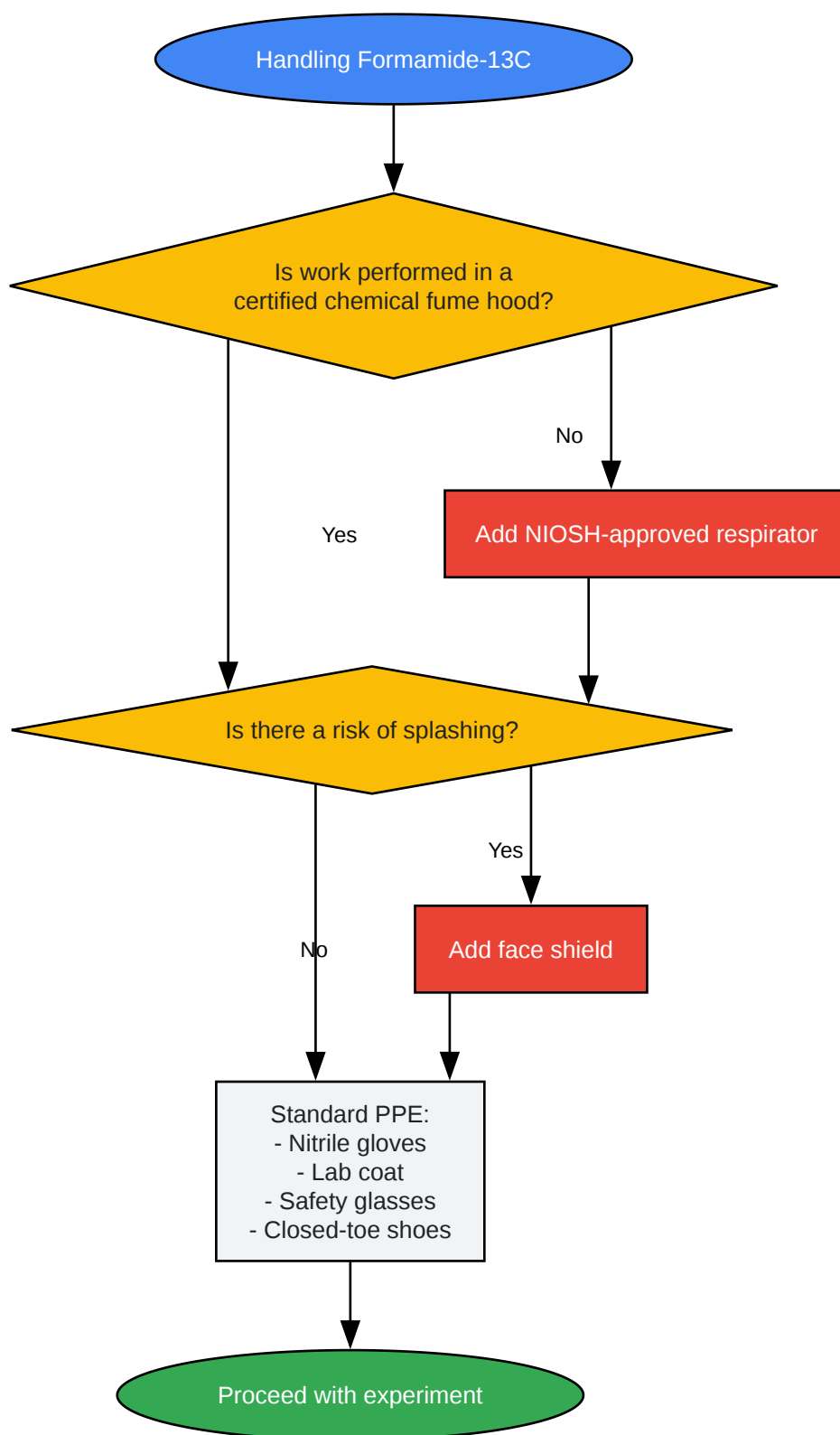
Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#)
- Recommended storage temperature is 2-8°C.[\[2\]](#)
- Store locked up or in an area accessible only to authorized personnel.[\[2\]](#)[\[5\]](#)[\[9\]](#)
- Store away from incompatible substances.[\[7\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Formamide-13C**.

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be necessary in situations with a high risk of splashing.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Skin Protection:
 - Wear a lab coat, long pants, and closed-toe shoes.[\[6\]](#)
 - Use nitrile rubber gloves. For incidental contact, a thickness of at least 0.11 mm is recommended. For prolonged contact, use gloves with a thickness of 0.2 mm or greater.[\[7\]](#)[\[20\]](#)
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH/MSHA-approved respirator with an appropriate cartridge.[\[5\]](#)[\[9\]](#)



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*PPE Selection Workflow for **Formamide-13C**.*

First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Table 4: First Aid Measures for **Formamide-13C** Exposure

Exposure Route	First Aid Procedure	References
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.	[2] [5] [22]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.	[2] [5] [22]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.	[2] [5] [22]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2] [5]

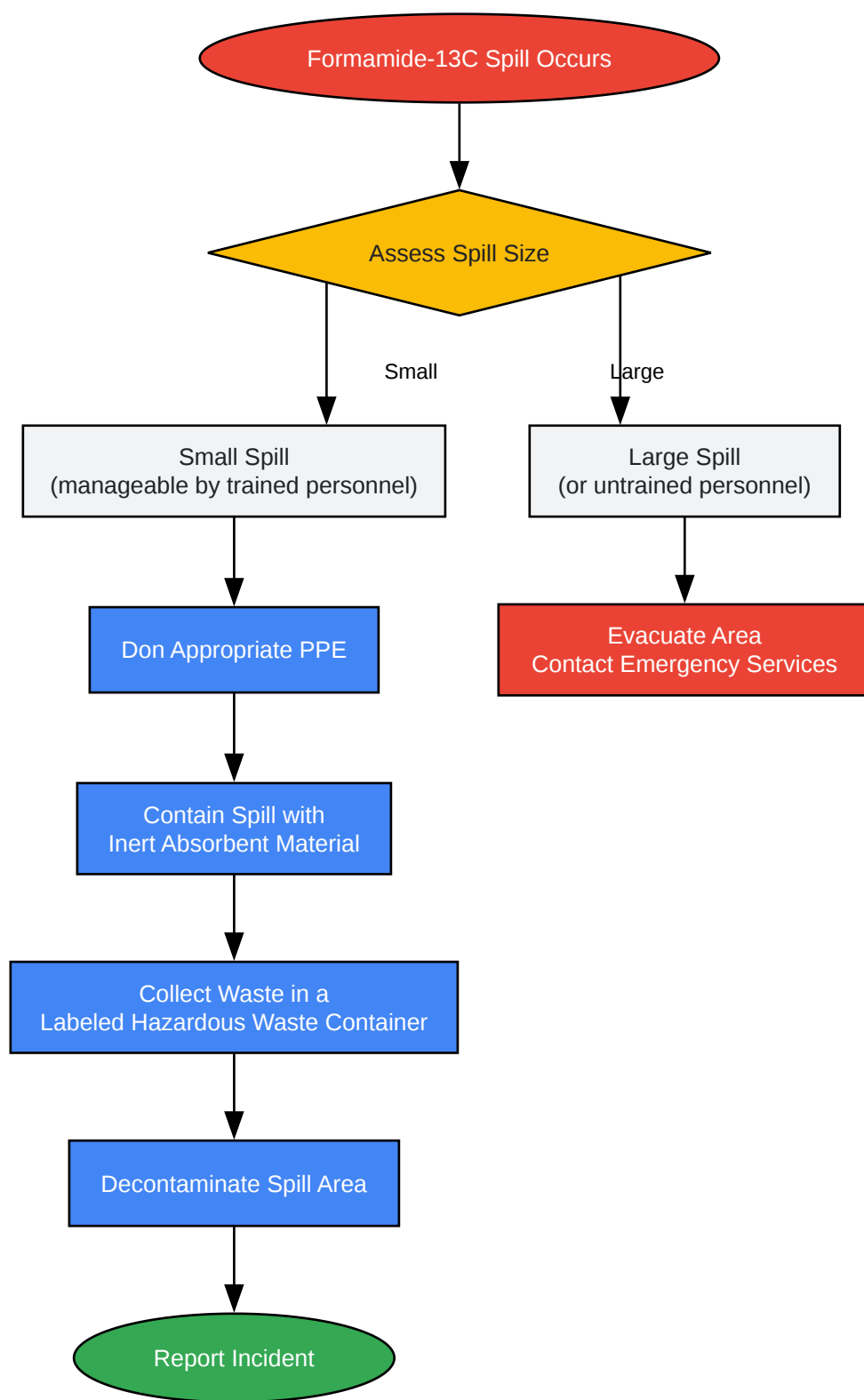
Spill and Accident Procedures

In the event of a spill or accidental release, follow these procedures.

- Evacuate: Immediately evacuate the area.[\[6\]](#)
- Ventilate: Ensure adequate ventilation.

- Contain: Prevent further leakage or spillage if it is safe to do so.[\[2\]](#)
- Absorb: Use an inert absorbent material (e.g., sand, diatomaceous earth) to absorb the spill.
[\[21\]](#)[\[23\]](#)
- Collect: Place the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[2\]](#)[\[23\]](#)
- Decontaminate: Clean the spill area with a suitable solvent (e.g., alcohol) followed by soap and water.[\[24\]](#)
- Report: Report the incident to the appropriate safety personnel.

For large spills, or if you are not trained to handle the spill, evacuate the area and contact emergency services.[\[20\]](#)



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